

A Comprehensive Technical Guide to the Thermophysical Properties of Diethyl Pimelate

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Compound of Interest

Compound Name: Diethyl pimelate

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This in-depth technical guide provides a thorough overview of the core thermophysical properties of **Diethyl pimelate** (CAS No. 2050-20-6). The following sections detail key physical constants, experimental methodologies for their determination, and a logical workflow for the characterization of such properties. All quantitative data has been compiled and summarized for clarity and ease of comparison.

Core Thermophysical Data

Diethyl pimelate, also known as diethyl heptanedioate, is a clear, colorless liquid with the molecular formula $C_{11}H_{20}O_4$.^{[1][2][3]} Its key thermophysical properties are summarized in the tables below. These values are critical for a wide range of applications, from chemical synthesis to its use as a flavoring agent.

Table 1: Key Physical and Chemical Properties of **Diethyl Pimelate**

Property	Value	Conditions	Reference(s)
Molecular Weight	216.27 g/mol	-	[1]
Density	0.9928 g/cm ³	20 °C	[1]
0.996 g/cm ³	-	[4]	
0.993 g/mL	-	[5]	
0.994 g/mL	25 °C	[6][7]	
Melting Point	-24 °C	-	[1][4][5][6][8]
Boiling Point	149 °C	18 Torr	[1]
267.6 °C	760 mmHg	[4]	
254 °C	-	[5][8]	
192-194 °C	100 mmHg	[6][7]	
Flash Point	117.4 °C	-	[4]
>230 °F (>110 °C)	-	[8]	
93 °C	-	[9]	
Refractive Index	n ₂₀ /D 1.430	20 °C	[4][5][7][8]
Vapor Pressure	0.0081 mmHg	25 °C	[4]
Surface Tension	32.63 dyn/cm	-	[5]
Solubility	1.97 g/L (slightly soluble)	-	[4]

Table 2: Additional Physicochemical Parameters

Parameter	Value	Method	Reference(s)
LogP	2.06310	-	[4]
XLogP3	1.9	-	[4]
Hydrogen Bond Donor Count	0	-	[4]
Hydrogen Bond Acceptor Count	4	-	[4]
Rotatable Bond Count	10	-	[4]
Exact Mass	216.13615911	-	[4]
Molar Volume	217.8 mL/mol	-	[5]
Molecular Refractive Power	56.27 mL/mol	-	[5]

Experimental Protocols for Thermophysical Property Measurement

While specific experimental protocols for **Diethyl pimelate** were not detailed in the reviewed literature, general and standardized methods for determining the thermophysical properties of esters are well-established. These methodologies provide a framework for the accurate and reproducible characterization of **Diethyl pimelate**.

Density Measurement

The density of liquid esters is commonly measured using a digital vibrating tube densitometer, such as an Anton Paar DMA series instrument.[10][11]

Methodology:

- Calibration: The instrument is calibrated using dry air and ultrapure water at a known temperature and pressure.

- **Sample Injection:** A small, bubble-free aliquot of the sample (**Diethyl pimelate**) is injected into the oscillating U-tube.
- **Temperature Equilibration:** The sample is allowed to thermally equilibrate to the desired temperature, controlled by a Peltier thermostat.
- **Measurement:** The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the sample.
- **Data Acquisition:** The density value is recorded. For temperature-dependent studies, measurements are repeated at various temperature setpoints.

Viscosity Measurement

The dynamic or kinematic viscosity of esters can be determined using a viscometer, such as a Redwood viscometer or a rolling-ball viscometer, often following ASTM standards like ASTM D445.^[12]

Methodology:

- **Apparatus Setup:** The viscometer is cleaned, dried, and mounted in a constant temperature bath.
- **Sample Loading:** A specific volume of **Diethyl pimelate** is introduced into the viscometer.
- **Thermal Equilibration:** The sample is allowed to reach thermal equilibrium with the bath.
- **Flow Time Measurement:** The time taken for the liquid to flow between two marked points (for a capillary viscometer) or for a ball to roll a specific distance is measured.
- **Calculation:** The kinematic viscosity is calculated from the flow time and the viscometer constant. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the fluid at the same temperature.

Refractive Index Measurement

The refractive index is typically measured using a refractometer, such as an Abbé refractometer.

Methodology:

- **Calibration:** The refractometer is calibrated using a standard of known refractive index, often distilled water.
- **Sample Application:** A few drops of **Diethyl pimelate** are placed on the prism surface.
- **Measurement:** The instrument's optics are adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. The refractive index is then read from the scale.
- **Temperature Control:** The measurement is performed at a constant, controlled temperature (commonly 20°C) as the refractive index is temperature-dependent.

Surface Tension Measurement

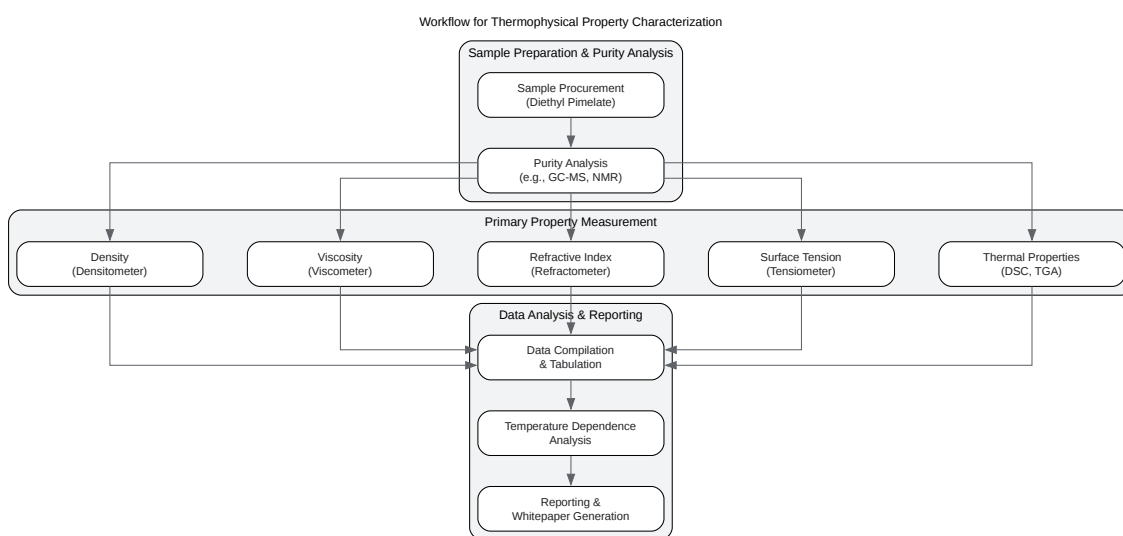
Surface tension can be measured using various methods, including the du Noüy ring method or the Wilhelmy plate method with a tensiometer.

Methodology (du Noüy Ring Method):

- **Apparatus Setup:** A clean platinum-iridium ring is attached to a sensitive balance.
- **Sample Preparation:** **Diethyl pimelate** is placed in a clean, temperature-controlled vessel.
- **Measurement:** The ring is immersed in the liquid and then slowly raised. The force required to pull the ring from the surface of the liquid is measured just before the liquid film breaks.
- **Calculation:** The surface tension is calculated from the measured force, the dimensions of the ring, and a correction factor.

Logical Workflow for Thermophysical Characterization

The following diagram illustrates a logical workflow for the comprehensive thermophysical characterization of a substance like **Diethyl pimelate**.



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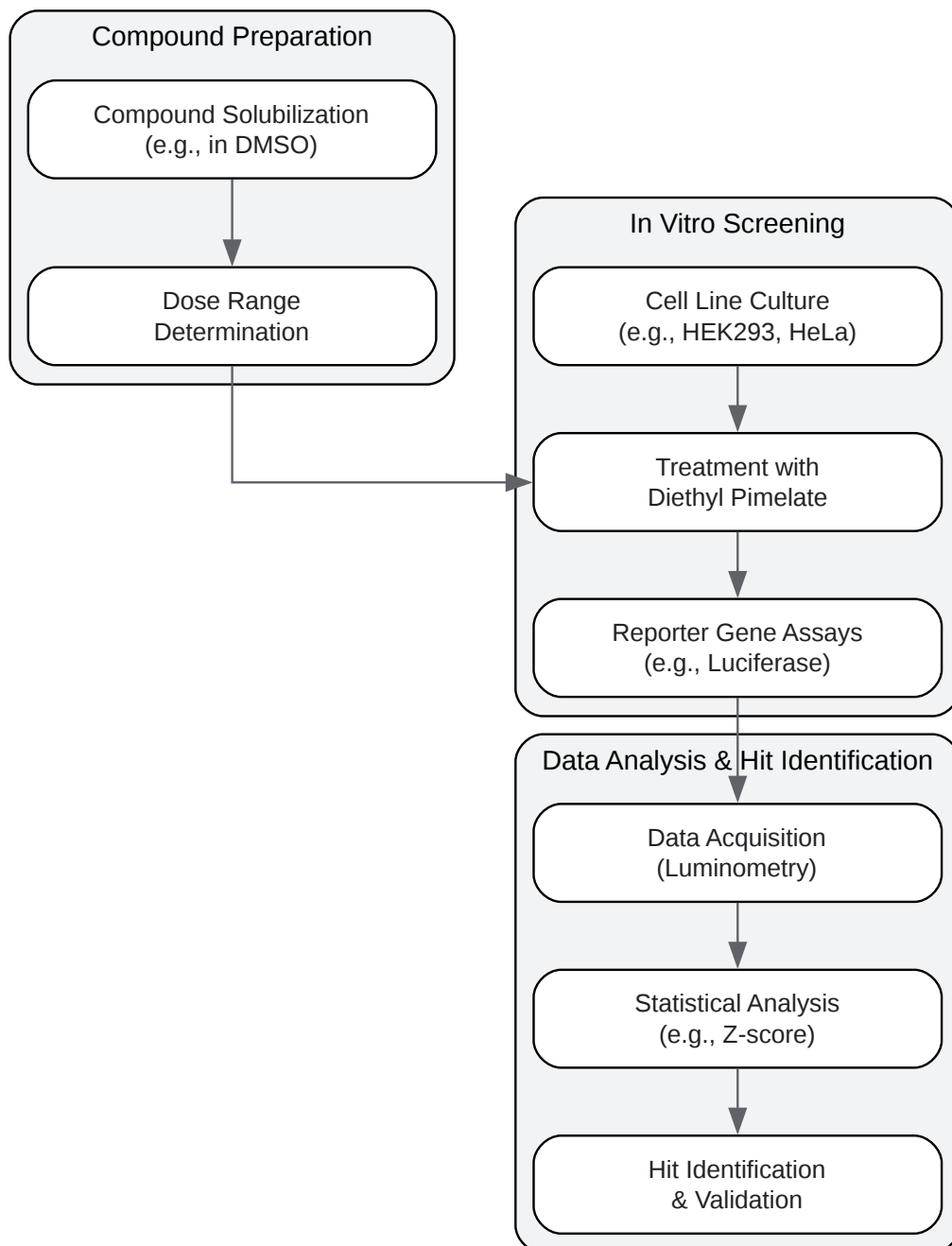
Caption: Logical workflow for the characterization of thermophysical properties.

Signaling Pathways

A review of the scientific literature did not yield any information regarding specific signaling pathways associated with **Diethyl pimelate**. As a simple dicarboxylic acid ester, it is primarily recognized for its physical properties and role as a synthetic intermediate rather than for specific biological or pharmacological activities that would involve signaling pathway modulation. Its applications in the pharmaceutical industry are more likely to be as a solvent, plasticizer, or a building block in the synthesis of more complex molecules.

The following diagram represents a generalized experimental workflow for screening a compound against a panel of known signaling pathways, which would be a standard approach in early-stage drug discovery if a compound were being investigated for biological activity.

General Workflow for Signaling Pathway Screening



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Caption: General workflow for screening compound effects on signaling pathways.

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